

Personal protective equipment for handling 4-Fluorobutanal

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Compound of Interest

Compound Name: 4-Fluorobutanal

Cat. No.: B3031540

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Essential Safety and Handling Guide for 4-Fluorobutanal

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This guide is intended to provide essential safety and logistical information for handling **4-Fluorobutanal**. A specific Safety Data Sheet (SDS) for **4-Fluorobutanal** is not readily available. Therefore, the following recommendations are based on the known hazards of analogous compounds, specifically short-chain aldehydes and halogenated hydrocarbons.^[1]^[2] Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and adhere to all local regulations.

Hazard Assessment

4-Fluorobutanal is a halogenated aldehyde and should be handled with extreme caution.

Based on its chemical structure, the following hazards are anticipated:

- **Flammability:** With a flash point of 26.1°C, it is a flammable liquid and poses a fire hazard.^[3] Vapors can form explosive mixtures with air.
- **Toxicity:** Aldehydes are known to be toxic and irritants.^[2] Inhalation can cause respiratory tract irritation, and skin contact may lead to irritation or dermatitis.^[1]^[2] Halogenated hydrocarbons can have toxic effects on the liver and kidneys with long-term exposure.^[1]

- Eye Damage: Can cause serious eye irritation.
- Environmental Hazard: Halogenated organic compounds can be persistent in the environment.[4] Proper disposal is crucial.

Personal Protective Equipment (PPE)

The following table summarizes the recommended PPE for handling **4-Fluorobutanal**.

PPE Category	Recommended Equipment
Eye and Face Protection	Chemical splash goggles and a face shield are mandatory to protect against splashes.
Skin Protection	- Gloves: Double gloving with nitrile or butyl rubber gloves is recommended.[2] These materials offer good resistance to aldehydes and halogenated compounds.[2] - Lab Coat: A flame-resistant lab coat worn over personal clothing. - Apron: A chemically resistant apron should be worn over the lab coat. - Footwear: Closed-toe, chemical-resistant shoes are required.[5]
Respiratory Protection	All work must be conducted in a certified chemical fume hood. If there is a risk of exposure exceeding permissible limits, a NIOSH-approved respirator with an organic vapor cartridge should be used.

Operational Plan: Step-by-Step Handling Procedure

3.1. Engineering Controls and Preparation

- Chemical Fume Hood: All manipulations of **4-Fluorobutanal** must be performed inside a certified and properly functioning chemical fume hood.
- Ventilation: Ensure adequate ventilation in the laboratory.

- Emergency Equipment: Confirm that a safety shower and eyewash station are readily accessible and have been recently tested.
- Spill Kit: Have a spill kit containing an inert absorbent material (e.g., vermiculite, sand) readily available.
- Fire Extinguisher: Ensure a Class B fire extinguisher is nearby.

3.2. Handling Procedure

- Don PPE: Before handling, put on all required PPE as detailed in the table above.
- Grounding: When transferring the chemical, ensure containers are grounded to prevent static discharge, which could ignite the flammable vapors.
- Transfer: Use a syringe or cannula for liquid transfers to minimize exposure. Avoid pouring.
- Container Management: Keep the container tightly closed when not in use.
- Avoid Incompatibilities: Keep away from strong oxidizing agents, strong bases, and sources of ignition.^[6]

Disposal Plan

4.1. Waste Segregation and Collection

- Waste Stream: **4-Fluorobutanol** is a halogenated organic compound and must be disposed of as hazardous waste.^{[5][7][8]}
- Dedicated Container: Collect all **4-Fluorobutanol** waste in a designated, properly labeled, and sealed container for halogenated organic waste.^{[4][7][8]}
- No Mixing: Do not mix halogenated waste with non-halogenated waste streams.^{[4][5]} This is critical for proper disposal and cost management.^[5]

4.2. Disposal Procedure

- **Labeling:** Clearly label the waste container with "Hazardous Waste," the full chemical name ("**4-Fluorobutanal**"), and any other required information by your institution.
- **Storage:** Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- **Pickup:** Arrange for waste pickup through your institution's EHS department.

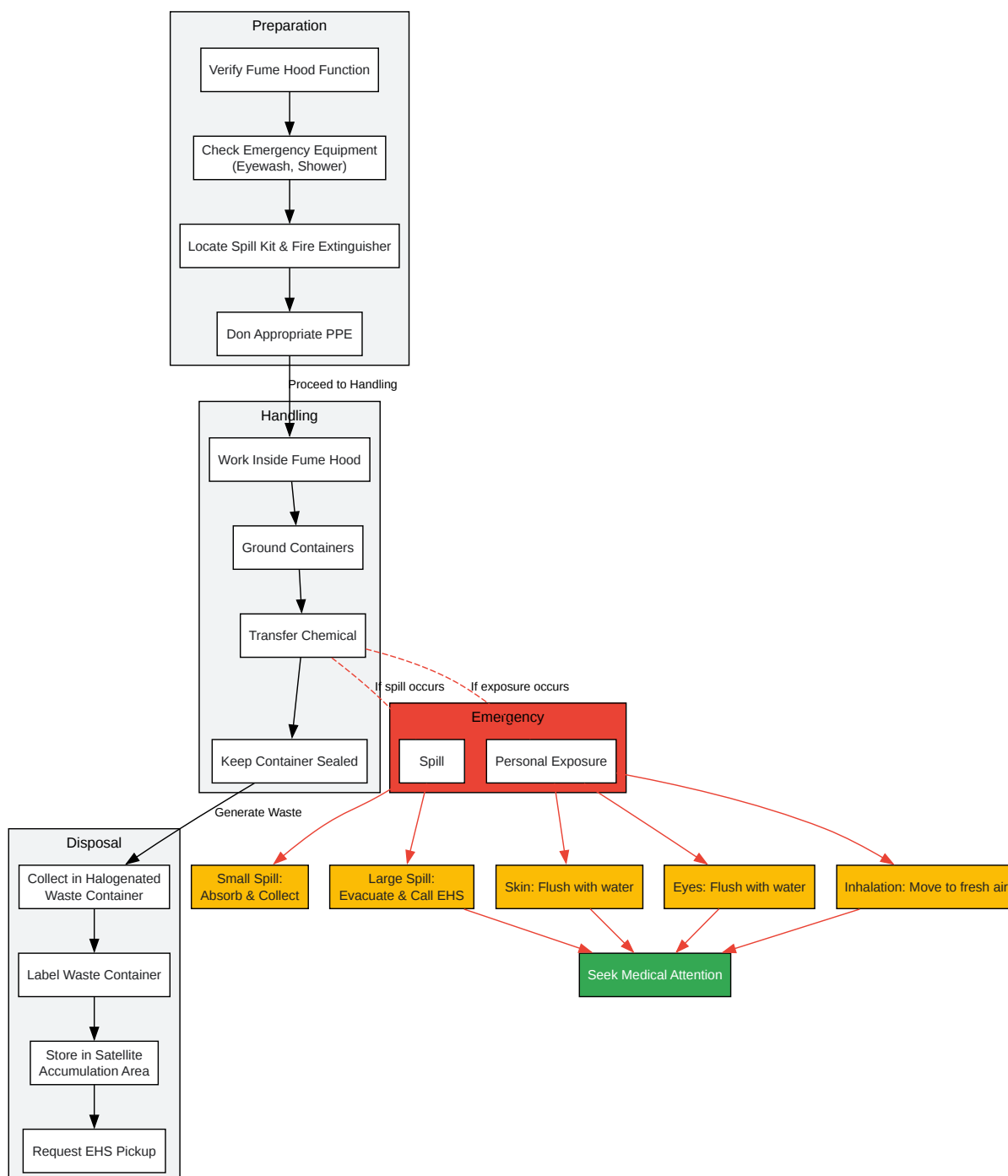
Emergency Procedures

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- **Spill:**
 - **Small Spill:** In a fume hood, absorb the spill with an inert material, collect it in a sealed container, and label it as hazardous waste.
 - **Large Spill:** Evacuate the area and contact your institution's EHS department or emergency response team immediately.

Experimental Protocols: Quantitative Data Summary

Property	Value
Molecular Formula	C ₄ H ₇ FO
Molecular Weight	90.10 g/mol
Boiling Point	98.2°C at 760 mmHg[3]
Flash Point	26.1°C[3]
Density	0.925 g/cm ³ [3]

Mandatory Visualization: Safe Handling Workflow



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com